

commercial suppliers of 5-Fluoro-4-hydrazinyl-2-methoxypyrimidine

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Compound of Interest

Compound Name: 5-Fluoro-4-hydrazinyl-2-methoxypyrimidine

Cat. No.: B062747

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An In-depth Technical Guide to **5-Fluoro-4-hydrazinyl-2-methoxypyrimidine** for Researchers and Drug Development Professionals.

Introduction

5-Fluoro-4-hydrazinyl-2-methoxypyrimidine is a fluorinated pyrimidine derivative that serves as a crucial building block in synthetic organic chemistry. Its structural features, including a reactive hydrazinyl group and a fluorine atom on the pyrimidine core, make it a valuable intermediate in the production of various target molecules. This guide provides a comprehensive overview of its commercial availability, physicochemical properties, synthesis protocols, and primary applications, with a focus on its role in the agrochemical industry and potential in medicinal chemistry.

Physicochemical Properties

5-Fluoro-4-hydrazinyl-2-methoxypyrimidine is a solid compound with the chemical formula C5H7FN4O.^{[1][2][3]} Its key properties are summarized in the table below.

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 166524-64-7 | [1] [4] |
| Molecular Formula | C5H7FN4O | [1] [2] [3] |
| Molecular Weight | 158.13 g/mol | [1] [2] |
| Melting Point | >155°C (decomposition) | [2] |
| Density | 1.52±0.1 g/cm³ (Predicted) | [2] |
| Appearance | White solid | [5] |
| IUPAC Name | (5-fluoro-2-methoxypyrimidin-4-yl)hydrazine | [1] |

Commercial Suppliers

Several chemical suppliers offer **5-Fluoro-4-hydrazinyl-2-methoxypyrimidine**, primarily for research and development purposes as well as for larger-scale manufacturing. Availability ranges from milligrams to kilogram quantities, with options for custom synthesis.

| Supplier | Purity | Available Quantities | Notes |
|--|-------------------|---|--|
| Matrix Scientific | Not specified | 500.00mg | Price listed as \$394.00 for 500mg. [3] |
| Simson Pharma Limited | High quality | Custom Synthesis | Accompanied by a Certificate of Analysis. |
| Royalchem (Anhui Royal Chemical Co., Ltd.) | ISO-certified | Bulk quantities | Focus on B2B supply for herbicide synthesis. [4] [6] |
| Hebei Yanxi Chemical Co., Ltd. | 99% | Min. Order: 1kg; Supply Ability: 20 tons | Listed on ChemicalBook. [7] |
| BOC Sciences | Qualified product | Inquire for details | Supplier of specialty chemicals for drug discovery. [8] |

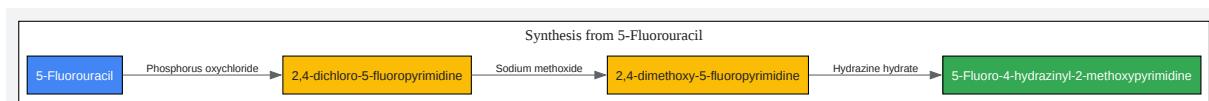
Experimental Protocols: Synthesis

The synthesis of **5-Fluoro-4-hydrazinyl-2-methoxypyrimidine** is typically achieved through multi-step reactions starting from readily available pyrimidine precursors. Patents describe several viable routes.

Method 1: Synthesis from 5-Fluorouracil

A common method involves a three-step process starting with 5-fluorouracil.^[5]

- Chlorination: 5-fluorouracil is reacted with phosphorus oxychloride to produce 2,4-dichloro-5-fluoropyrimidine. This reaction is conducted in the presence of a non-polar organic solvent like toluene.^[5]
- Methylation: The resulting dichlorinated intermediate is then reacted with a sodium methoxide solution. This step selectively replaces one chlorine atom with a methoxy group, yielding 2,4-dimethoxy-5-fluoropyrimidine.^[5]
- Hydrazinolysis: Finally, the dimethoxy intermediate undergoes hydrazinolysis with hydrazine hydrate. This step substitutes the remaining chlorine atom with a hydrazinyl group to form the final product, **5-Fluoro-4-hydrazinyl-2-methoxypyrimidine**.^[5] The product is typically obtained as a white solid after filtration and drying, with reported yields around 78.6% and purity of 98.2%.^[5]



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Caption: Synthesis workflow starting from 5-Fluorouracil.

Method 2: Synthesis from 2-methoxy-5-fluorouracil

An alternative patented method starts from 2-methoxy-5-fluorouracil.^[9]

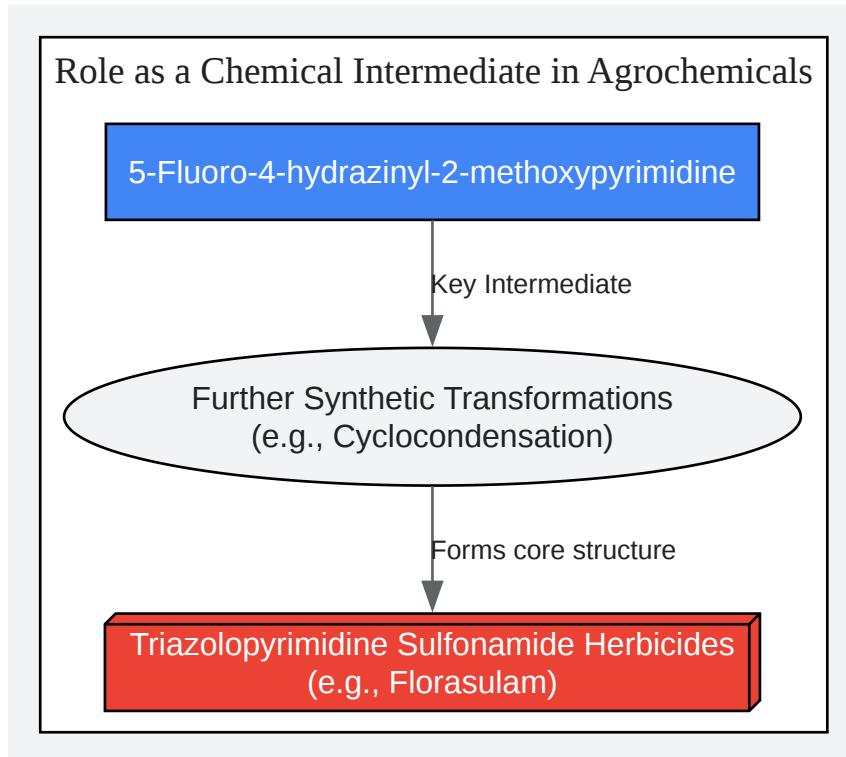
- Chlorination: The starting material reacts with phosphorus oxychloride in the presence of an organic solvent (e.g., toluene) and an acid-binding agent like triethylamine. The reaction is heated to 105-110°C to produce 2-methoxy-4-chloro-5-fluoropyrimidine.[9]
- Hydrazinolysis: The chlorinated intermediate then reacts with hydrazine hydrate at room temperature for 5-20 hours to yield the final product. The molar ratio of hydrazine hydrate to the intermediate is typically between 1:1 and 2:1.[9]

Applications

The primary application of **5-Fluoro-4-hydrazinyl-2-methoxypyrimidine** is as a key intermediate in the agrochemical industry.[4][10]

Herbicide Synthesis

This compound is a crucial building block for manufacturing pyrimidine-based selective herbicides.[4][10] Specifically, it is an important intermediate in the synthesis of triazolopyrimidine sulfonamide herbicides such as florasulam, which are used for broadleaf weed control in crops.[9] The hydrazinyl group allows for the construction of the fused triazolo ring system characteristic of this class of herbicides.



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Caption: Role as an intermediate in herbicide synthesis.

Potential in Medicinal Chemistry

While its primary use is in agrochemicals, the fluorinated pyrimidine scaffold is prevalent in many biologically active molecules and pharmaceuticals.[\[11\]](#)[\[12\]](#) The presence of a fluorine atom can enhance metabolic stability and binding affinity to biological targets.[\[11\]](#) The hydrazinyl group is a versatile functional handle that can be used to synthesize a variety of derivatives, such as hydrazones, for screening in drug discovery programs.[\[11\]](#)

Safety and Handling

According to the Globally Harmonized System (GHS) classification, **5-Fluoro-4-hydrazinyl-2-methoxypyrimidine** presents several hazards.

- Acute Toxicity: It is classified as toxic if swallowed (Acute Tox. 3, H301).[\[1\]](#)
- Self-heating: It may be self-heating in large quantities and could catch fire (Self-heat. 2, H252).[\[1\]](#)
- Skin and Eye Damage: Some safety data sheets for similar compounds indicate risks of severe skin burns and eye damage (H314).[\[13\]](#)
- Skin Sensitization: It may cause an allergic skin reaction (H317).[\[13\]](#)

Handling Precautions: Standard laboratory safety protocols should be strictly followed. This includes using personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[\[13\]](#) Work should be conducted in a well-ventilated area or a fume hood. In case of contact, rinse the affected area with plenty of water and seek medical attention.[\[13\]](#) Always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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